

Technical Synthesis Guide: N-[2-(Phenylthio)ethyl]-2-propen-1-amine

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Compound of Interest

Compound Name: *N*-[2-(Phenylthio)ethyl]-2-propen-1-amine

CAS No.: 188642-29-7

Cat. No.: B1284122

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Part 1: Executive Summary & Strategic Analysis

This technical guide details the synthesis of **N-[2-(Phenylthio)ethyl]-2-propen-1-amine**, a bifunctional building block containing a thioether linkage and a reactive allyl amine group. This molecule is frequently utilized in the development of sulfur-containing heterocycles and as a fragment in medicinal chemistry for exploring structure-activity relationships (SAR) of GPCR ligands.

Retrosynthetic Logic

The synthesis is designed around a modular convergent pathway. Unlike linear approaches that might attempt to introduce the sulfur atom last (which risks handling unstable amino-thiols), this protocol establishes the stable thioether core first, followed by the amine functionality.

Selected Pathway: The Sulfide-First Approach

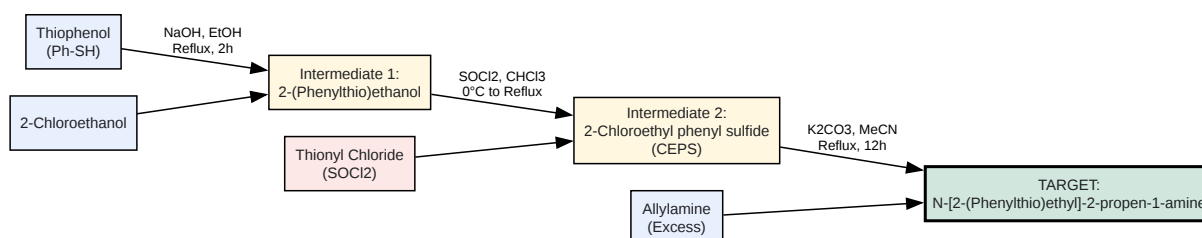
- S-Alkylation: Thiophenol is alkylated with 2-chloroethanol to form a stable alcohol.

- Activation: The alcohol is converted to an alkyl chloride (CEPS).
- N-Alkylation: The alkyl chloride is reacted with excess allylamine to install the nitrogen functionality.

Rationale: This route avoids the use of highly toxic aziridines and minimizes the risk of poly-alkylation by leveraging the volatility of allylamine.

Part 2: Synthesis Workflow & Mechanisms

Reaction Scheme Visualization



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Caption: Figure 1. Convergent synthesis pathway starting from thiophenol. The route prioritizes the formation of the stable thioether linkage before amine introduction.

Part 3: Detailed Experimental Protocols

Step 1: Synthesis of 2-(Phenylthio)ethanol

Objective: Create the thioether backbone using a standard Williamson ether-type synthesis.

- Reagents: Thiophenol (1.0 eq), 2-Chloroethanol (1.1 eq), Sodium Hydroxide (1.1 eq), Ethanol (Solvent).
- Mechanism: Nucleophilic substitution () of the thiolate anion on the alkyl chloride.

Protocol:

- Dissolve NaOH (1.1 eq) in absolute ethanol (5 mL/mmol) in a round-bottom flask.
- Add Thiophenol (1.0 eq) dropwise at 0°C. Caution: Stench. Use bleach trap.
- Stir for 15 minutes to generate sodium thiophenolate (PhSNa).
- Add 2-Chloroethanol (1.1 eq) dropwise.
- Reflux the mixture for 2 hours. A white precipitate (NaCl) will form.
- Workup: Filter off NaCl. Concentrate the filtrate. Dissolve residue in DCM, wash with 1M NaOH (to remove unreacted thiol) and water. Dry over MgSO₄ and concentrate.
- Yield Expectation: >90% (Clear, viscous oil).

Step 2: Synthesis of 2-Chloroethyl Phenyl Sulfide (CEPS)

Objective: Activate the alcohol for amine displacement.

- Reagents: 2-(Phenylthio)ethanol (1.0 eq), Thionyl Chloride (, 1.2 eq), Chloroform or DCM (Solvent).
- Safety Note: CEPS is a known sulfur mustard simulant.^[1] It is a skin irritant and alkylating agent. Handle with double gloves in a fume hood.

Protocol:

- Dissolve 2-(phenylthio)ethanol in dry chloroform (3 mL/mmol).
- Cool to 0°C. Add (1.2 eq) dropwise to control gas evolution (

).

- Allow to warm to room temperature, then reflux for 1 hour to ensure completion.

- Workup: Evaporate solvent and excess

under reduced pressure. The residue is usually pure enough for the next step.

- Characterization: Check by TLC (Hexane/EtOAc). The product is less polar than the alcohol.

Step 3: N-Alkylation with Allylamine

Objective: Install the allyl amine group while preventing over-alkylation (tertiary amine formation).

- Reagents: CEPS (1.0 eq), Allylamine (5.0 - 10.0 eq), Potassium Carbonate (, 2.0 eq), Acetonitrile (MeCN).
- Critical Parameter: A large excess of allylamine is strictly required. Since allylamine is a primary amine, it competes with the product (a secondary amine) for the alkylating agent. Excess allylamine statistically favors mono-alkylation.

Protocol:

- In a pressure tube or reflux setup, suspend (2.0 eq) in MeCN.
- Add Allylamine (10.0 eq). Note: Allylamine bp is ~53°C; use an efficient condenser if refluxing.
- Add CEPS (1.0 eq) dropwise.
- Heat to 60°C (sealed tube preferred) or mild reflux for 12 hours.
- Workup (Acid-Base Purification):
 - Filter solids (

/KCl). Concentrate filtrate to remove MeCN and excess allylamine.

- Dissolve residue in DCM.
- Extract with 1M HCl (x3). The product moves to the aqueous phase (as the hydrochloride salt); neutral impurities (unreacted CEPS) remain in DCM.
- Basify the aqueous layer to pH > 12 using 6M NaOH.
- Extract the turbid aqueous layer with DCM (x3).
- Dry combined organics over

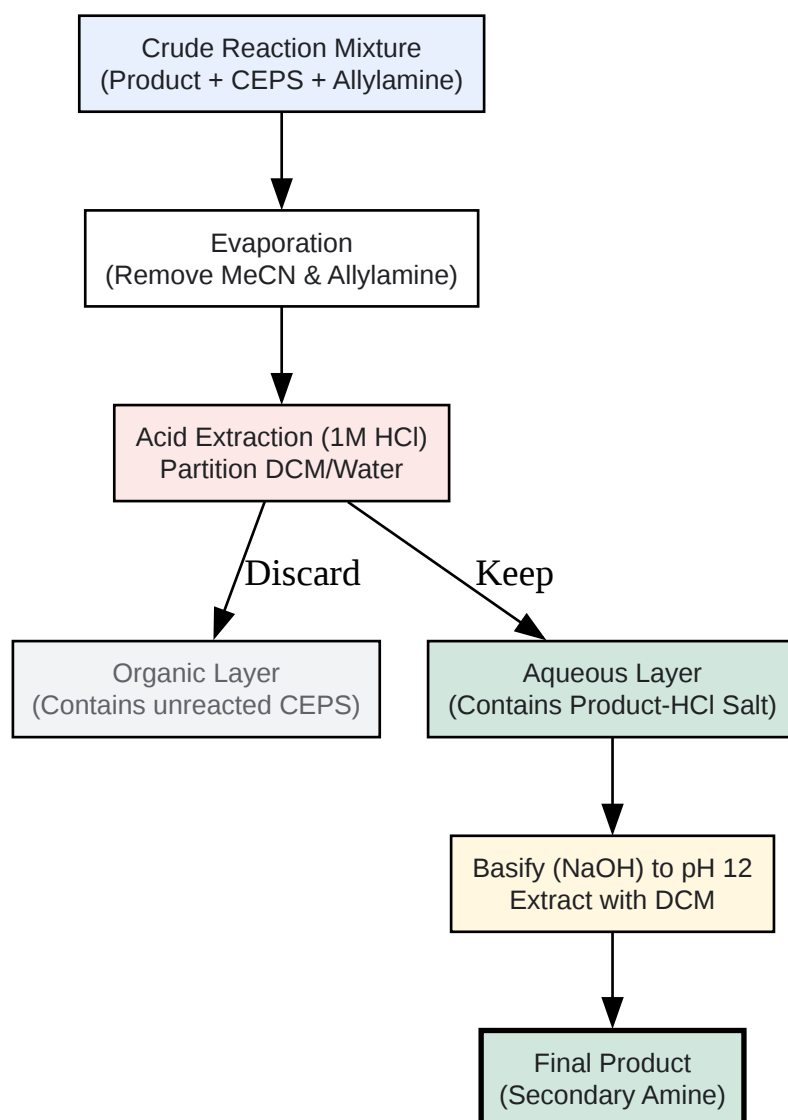
and concentrate.

Part 4: Process Safety & Troubleshooting

Hazard Management Table

Reagent	Hazard Class	Mitigation Strategy
Thiophenol	High Stench, Toxic	Use bleach trap (hypochlorite oxidizes thiols to sulfonates). Keep all glassware in hood.
CEPS	Alkylating Agent	Treat as a mustard simulant. ^[1] Decontaminate spills with dilute bleach/NaOH.
Allylamine	Flammable, Toxic	Use in a well-ventilated hood. Avoid inhalation.
Thionyl Chloride	Corrosive, Reacts with H ₂ O	Quench excess carefully into bicarbonate solution.

Purification Logic Flow



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Caption: Figure 2. Acid-Base extraction strategy to isolate the secondary amine from neutral impurities.

Part 5: Characterization & Validation

To validate the synthesis, the following analytical signatures should be observed.

¹H NMR (CDCl₃, 400 MHz) Expectations

- Aromatic Protons: Multiplet at
7.2 - 7.4 ppm (5H, phenyl ring).

- Allyl -CH=: Multiplet at
5.8 - 6.0 ppm (1H).
- Allyl =CH₂: Multiplet/Doublet at
5.1 - 5.3 ppm (2H).
- Allyl -N-CH₂ -: Doublet at
3.2 - 3.3 ppm (2H).
- Ethylene Linker (-S-CH₂-): Triplet at
3.0 - 3.1 ppm (2H).
- Ethylene Linker (-N-CH₂-): Triplet at
2.8 - 2.9 ppm (2H).
- Amine -NH-: Broad singlet (exchangeable), usually around
1.5 - 2.0 ppm.

Mass Spectrometry[1][2][3]

- Molecular Ion:
Da.
- Fragmentation: Loss of allyl group or cleavage at the C-S bond is common.

References

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- Allylation of Primary Amines (Methodology)
- Safety Data (CEPS as Simulant)
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